

A Comparative Guide to Validated HPLC Methods for the Quantification of Dioxopromethazine

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Compound of Interest

Compound Name: *Dioxopromethazine*

CAS No.: *13582-96-2*

Cat. No.: *B15612301*

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This guide provides a detailed comparison of a validated High-Performance Liquid Chromatography (HPLC) method for the quantification of **Dioxopromethazine** with alternative methods developed for the structurally related compound, Promethazine. This comparison is intended for researchers, scientists, and drug development professionals seeking to establish robust analytical procedures for phenothiazine derivatives.

Introduction

Dioxopromethazine, a phenothiazine derivative, requires accurate and precise quantification in pharmaceutical formulations. HPLC stands as a primary analytical technique for this purpose due to its high specificity, sensitivity, and resolving power. The validation of these methods in accordance with regulatory guidelines is crucial to ensure the quality and efficacy of the final drug product. This guide outlines the experimental protocols and validation parameters of a reported HPLC method for **Dioxopromethazine** and compares it with established methods for Promethazine.

Data Presentation: Comparison of HPLC Methods

The following tables summarize the chromatographic conditions and validation parameters of different HPLC methods for the quantification of **Dioxopromethazine** and Promethazine.

Table 1: Chromatographic Conditions

Parameter	HPLC Method for Dioxopromethazine & Phenylephrine [1][2]	HPLC Method for Promethazine Enantiomers[3]	RP-HPLC Method for Promethazine HCl & Paracetamol	Stability-Indicating HPLC Method for Promethazine HCl[4][5]
Stationary Phase	Modified C18 (optimized for basic compounds)	Vancomycin Chirobiotic V column (250 x 4.6 mm)	Hyperchrom ODS-BP C18 (250 x 4.6 mm, 5 µm)	Symmetry Shield RP8 (150 mm x 4.6 mm, 5 µm)
Mobile Phase	Methanol: 1.5 mM Phosphoric Acid (pH 3.02) (60:40, v/v)	Methanol: Acetic Acid: Triethylamine (100:0.1:0.1, by volume)	Methanol: Water with 1% TEA (30:70, v/v)	Mobile Phase A: 3.4% KH ₂ PO ₄ in water (pH 7.0); Mobile Phase B: Acetonitrile:Methanol (60:40)
Flow Rate	2.0 mL/min	1.0 mL/min	1.0 mL/min	1.0 mL/min
Detection Wavelength	275 nm	254 nm	250 nm	254 nm
Injection Volume	20 µL	Not Specified	20 µL	10 µL
Column Temperature	Not Specified	20 °C	Ambient	25 °C
Internal Standard	Not Specified	Acetyl Salicylic Acid (Aspirin)	Not Specified	Not Specified

Table 2: Method Validation Parameters

Parameter	HPLC Method for Dioxopromethazine & Phenylephrine [1][2]	HPLC Method for Promethazine Enantiomers[3]	RP-HPLC Method for Promethazine HCl & Paracetamol	Stability-Indicating HPLC Method for Promethazine HCl[4]
Linearity (r^2)	Not Specified	> 0.999	Not Specified (Linear range: 2-10 µg/mL)	Linear from LOQ to 150% of impurity concentration
Accuracy (% Recovery)	Not Specified	100.06% and 100.08% for enantiomers	99.00 - 100.33%	Not Specified
Precision (% RSD)	Not Specified	0.29% and 0.36% for enantiomers	Intraday: 1.58 - 1.71%; Interday: 1.55 - 1.71%	Not Specified
Limit of Detection (LOD)	Not Specified	0.04 µg/mL	0.32 µg/mL	Not Specified
Limit of Quantification (LOQ)	Not Specified	0.07 µg/mL	0.98 µg/mL	Not Specified

Experimental Protocols

Protocol 1: HPLC Method for Dioxopromethazine and Phenylephrine in Eye Drops[1][2]

This method is designed for the simultaneous determination of **Dioxopromethazine** and Phenylephrine in ophthalmic solutions.

1. Instrumentation:

- High-Performance Liquid Chromatograph equipped with a UV detector.

2. Chromatographic Conditions:

- Column: Modified C18 column, specifically designed for the analysis of basic compounds.
- Mobile Phase: A mixture of methanol and 1.5 mM phosphoric acid (pH adjusted to 3.02) in a 60:40 (v/v) ratio.
- Flow Rate: 2.0 mL/min.
- Detection: UV detection at a wavelength of 275 nm.
- Injection Volume: 20 µL.

3. Sample Preparation:

- Dilute the eye drop solution with water in a 1:50 ratio prior to injection.

4. Validation:

- The method was validated according to standard procedures for chromatographic methods, although specific quantitative data on validation parameters were not provided in the available literature.

Protocol 2: Stability-Indicating RP-HPLC Method for Promethazine Hydrochloride[5]

This method is designed to be stability-indicating, meaning it can resolve the active pharmaceutical ingredient (API) from its degradation products.

1. Instrumentation:

- Reverse Phase High-Performance Liquid Chromatograph with a PDA/UV detector.

2. Chromatographic Conditions:

- Column: Symmetry Shield RP8 (150 mm x 4.6 mm, 5 µm particle size).
- Mobile Phase: A gradient elution using:

- Mobile Phase A: 3.4% potassium dihydrogen phosphate solution in water, with the pH adjusted to 7.0 using diluted potassium hydroxide.
- Mobile Phase B: A mixture of acetonitrile and methanol in a 60:40 (v/v) ratio.
- Flow Rate: 1.0 mL/min.
- Detection: PDA/UV detection at 254 nm.
- Injection Volume: 10 µL.
- Column Temperature: 25 °C.
- Sampler Temperature: 4 °C.

3. Forced Degradation Studies:

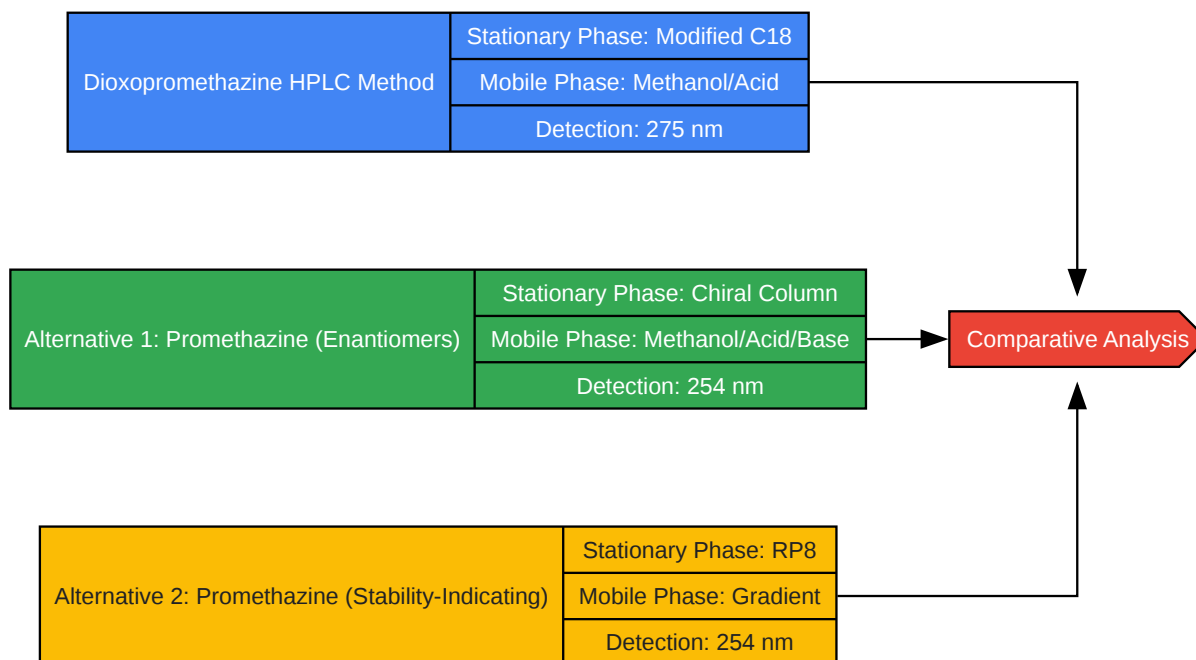
- To validate the stability-indicating nature of the method, forced degradation studies should be performed under various stress conditions (e.g., acid, base, oxidation, heat, and light) to ensure the separation of degradation products from the main peak.

Mandatory Visualizations



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Caption: Workflow for HPLC Method Validation.



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